

Physical properties of allyl methyl ketone

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Compound of Interest

Compound Name: 4-Penten-2-one

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An In-depth Technical Guide to the Physical Properties of Allyl Methyl Ketone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of allyl methyl ketone, also known as **4-penten-2-one**. The information is curated for professionals in research and development who require precise data for applications in chemical synthesis, formulation, and drug development. This document summarizes key quantitative data, outlines general experimental protocols for their determination, and includes a visual workflow for the physical characterization of chemical compounds.

Core Physical Properties

Allyl methyl ketone is a colorless liquid with an odor similar to crotonaldehyde.^[1] It is a bifunctional compound, exhibiting chemical properties of both an olefin and a ketone.^[1]

Quantitative Data Summary

The physical properties of allyl methyl ketone are summarized in the table below. The data has been compiled from various sources to provide a comparative overview.

Physical Property	Value	Notes	Source(s)
Molecular Formula	C ₅ H ₈ O	-	[1][2][3][4]
Molecular Weight	84.12 g/mol	-	[1][4][5][6]
Boiling Point	93.9 °C to 108 °C	Values vary across different sources.	[1][2][5][7]
Density	0.814 g/cm ³	At 25 °C	[1][2][5]
Refractive Index	1.398 to 1.4210	At 20 °C	[1][2][5][7]
Flash Point	10.8 °C to 11 °C	-	[1][2][5][7]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone.	-	[1]
Vapor Pressure	48.5 mmHg	At 25 °C	[2][5]
Melting Point	Not Available	-	[5]

Experimental Protocols for Physical Property Determination

While specific, detailed experimental protocols for allyl methyl ketone were not found in the public domain, the following are generalized, standard methodologies for determining the key physical properties of a liquid chemical compound such as allyl methyl ketone.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, a heating mantle, and receiving flask.
- Procedure:
 - A sample of allyl methyl ketone is placed in the distillation flask along with boiling chips.

- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.
- The sample is heated gently.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.
- For more accurate determinations, especially for small sample volumes, a micro-boiling point apparatus can be used.

Measurement of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (specific gravity bottle) of a known volume, and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample of allyl methyl ketone, ensuring no air bubbles are present, and weighed again.
 - The temperature of the sample is recorded.
 - The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Measurement of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the allyl methyl ketone sample are placed on the prism of the refractometer.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read from the instrument's scale. The temperature at which the measurement is made is crucial and should be recorded.

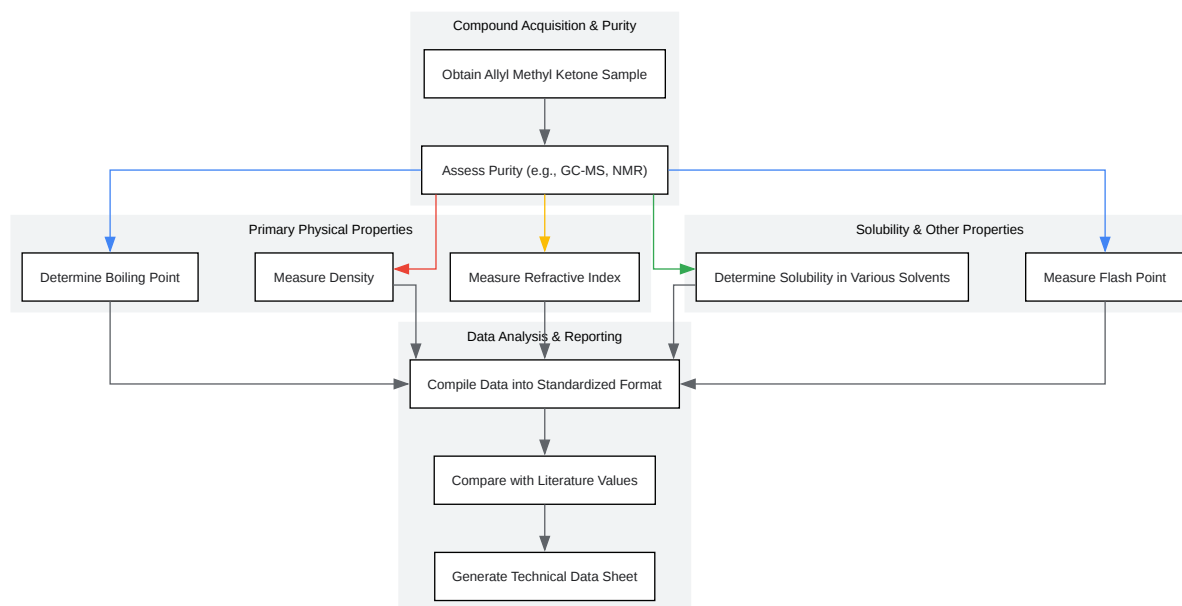
Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

- Apparatus: Test tubes, vortex mixer, and a means for visual inspection.
- Procedure:
 - A measured amount of allyl methyl ketone is added to a test tube containing a measured volume of the solvent (e.g., water, ethanol, ether, acetone).
 - The mixture is agitated thoroughly using a vortex mixer.
 - The mixture is allowed to stand and is visually inspected for the presence of a single phase (soluble) or multiple phases (insoluble or partially soluble).
 - This can be done qualitatively or quantitatively by determining the concentration of the saturated solution.

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound like allyl methyl ketone.



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Caption: Workflow for the physical characterization of allyl methyl ketone.

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